

# Alk-IN-28 scientific review

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## Compound Focus: Alk-IN-28

CAS No.: 1108743-80-1

Cat. No.: S12859145

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## Summary of ALK-IN-28 Data

The table below consolidates the key identified information for the ALK inhibitor **ALK-IN-28**.

Property	Description
Chemical Identity	Known as compound 22; a pyrimidine-based ALK inhibitor [1].
CAS Number	1108743-80-1 [2].
Molecular Formula	$C_{30}H_{32}F_2N_6O_2$ [2].
Molecular Weight	546.61 g/mol [2].
Biological Activity	Inhibitor of anaplastic lymphoma kinase (ALK) [2].
Key Experimental Data (Cellular)	IC <sub>50</sub> of <b>0.013 μM</b> against human ALCL KARPAS-299 cells in a 72-hour cell viability assay [2].

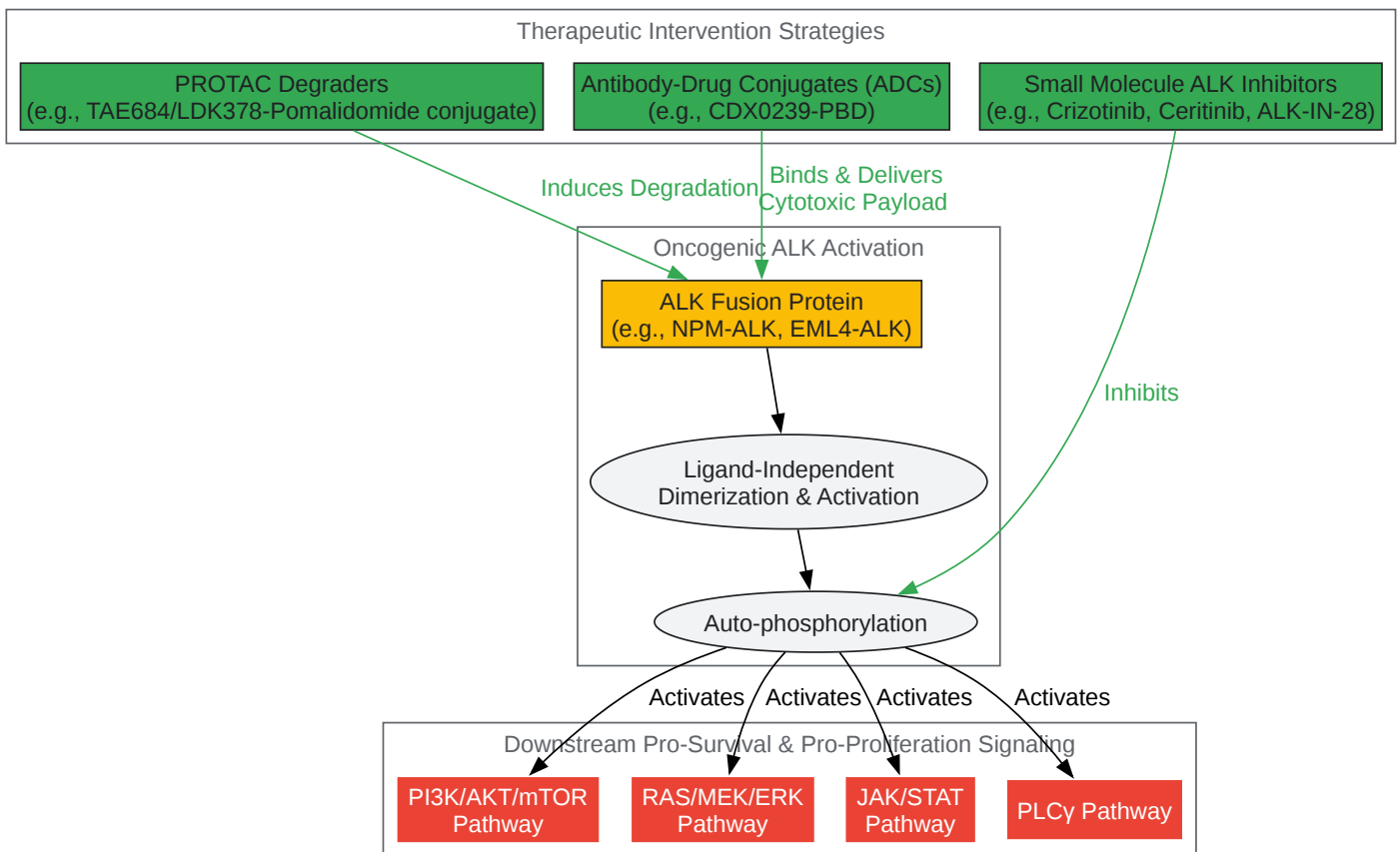
## Information Limitations and Research Context

It is important to note that the search results for **ALK-IN-28** are sparse. The primary source is a chemical supplier's page, and the provided data is limited to a single data point on one cell line [2]. One study

mentions **ALK-IN-28** in the context of a newer therapeutic strategy, noting it was used as a conjugate in the development of ALK *degraders* (PROTACs), but does not provide a full profile of the inhibitor itself [1].

To place this in context, the following diagram illustrates the core signaling pathway driven by oncogenic ALK, which inhibitors like **ALK-IN-28** are designed to block, along with the modern degrader approach that builds upon these inhibitors.

Oncogenic ALK Signaling and Targeted Inhibition



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## Suggestions for Further Research

Given the limited data available for **ALK-IN-28**, here are suggestions for how you can find more comprehensive information:

- **Search Scientific Databases:** A thorough search on specialized platforms like **SciFinder**, **Reaxys**, or **PubMed** is crucial. Using the CAS Number (1108743-80-1) as a search term will yield the most precise results.
- **Review Patent Literature:** The compound identifier "**ALK-IN-28**" and "compound 22" suggest it may originate from a patent. Searching patent databases (such as Google Patents, USPTO, or WIPO) using these terms and the molecular formula could provide the original source with full synthetic and experimental details.
- **Explore Broader ALK Targeting Strategies:** As the field is rapidly advancing, you may also be interested in newer therapeutic modalities as shown in the diagram above, such as PROTAC degraders [1] and Antibody-Drug Conjugates (ADCs) [3], which represent promising frontiers in targeting ALK-positive cancers.

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## References

1. Chemically Induced Degradation of Anaplastic Lymphoma ... [pmc.ncbi.nlm.nih.gov]
2. ALK-IN-28 | Anaplastic lymphoma kinase (ALK) Inhibitor [medchemexpress.com]
3. A humanized anaplastic lymphoma kinase (ALK)-directed ... [nature.com]

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